

Personal protective equipment for handling FO-35

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Compound of Interest

Compound Name: FO-35

Cat. No.: B15601518

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Clarification Required to Ensure Your Safety

To provide you with the essential and accurate safety information you need for handling "**FO-35**," we require additional details to identify the specific substance you are working with. Our search has revealed that "**FO-35**" is a designation used for several different chemical products, each with distinct handling requirements, safety protocols, and disposal procedures.

The following substances are all identified as "**FO-35**":

- Extinguishant-35: A fire-extinguishing agent.
- **FO-35** (from Cayman Chemical): An ionizable cationic lipid used for in-vivo mRNA delivery.
- Foster 35-00: An industrial product that is not classified as hazardous under normal use but contains titanium dioxide.
- GC FOS 35: A halogen-free flame retardant and plasticizer.
- Capstone™ FS-35: A fluorosurfactant.
- 2-Fluorobenzoic Acid (F0035): A laboratory reagent that causes skin and eye irritation.
- Qualitek® 35 Defoamer: An industrial defoaming agent.
- Caramel Furanone (CAS 28664-35-9): A flavoring agent.

To ensure we provide you with the correct and relevant safety and operational guidance, please specify which "**FO-35**" you are using. The most helpful information you can provide is:

- The CAS (Chemical Abstracts Service) number
- The name of the supplier or manufacturer
- A more complete chemical name
- The intended application or field of research

Once you provide this clarification, we can deliver the precise, step-by-step guidance you need to ensure your safety and the integrity of your work. This will include detailed personal protective equipment (PPE) requirements, operational protocols, and disposal plans, as well as any relevant experimental data and visualizations.

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